

# CAS number 29743-21-3 properties and uses

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## Compound of Interest

Compound Name: *Terephthalylidene bis(p-butylaniline)*

Cat. No.: B1295294

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An In-depth Technical Guide to N,N'-Terephthalylidenebis(4-butylaniline) (TBBA)

CAS Number: 29743-21-3

Authored for: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of N,N'-Terephthalylidenebis(4-butylaniline), CAS Number 29743-21-3. This compound, a well-characterized Schiff base, is primarily known for its thermotropic liquid crystalline properties. All available quantitative data has been systematically compiled into tables for clarity. Furthermore, this guide outlines standard experimental protocols for the synthesis and characterization of this material. Visual diagrams generated using Graphviz are provided to illustrate key processes. It is critical to note that while this compound is sometimes abbreviated as TBBA, it is structurally distinct from the brominated flame retardant Tetrabromobisphenol A (CAS 79-94-7), which shares the same acronym. Extensive literature searches reveal no significant data on the biological activity, pharmacology, or application of N,N'-Terephthalylidenebis(4-butylaniline) in drug development. Its known applications are confined to the field of materials science.

## Chemical and Physical Properties

N,N'-Terephthalylidenebis(4-butylaniline) is an organic compound derived from an aniline.<sup>[1][2]</sup> Its core structure consists of a central terephthalylidene group linked to two 4-butylaniline units

via imine bonds. This rigid, elongated molecular shape is responsible for its liquid crystalline behavior.

### Table 1: Compound Identification

Identifier	Value
CAS Number	29743-21-3[3][4]
Molecular Formula	C <sub>28</sub> H <sub>32</sub> N <sub>2</sub> [1][3][4]
Molecular Weight	396.57 g/mol [1][3]
Common Synonyms	TBBA, Terephthalylidene bis(p-butylaniline), N,N'-(1,4-Phenylenedimethyldiyl)bis(4-butylaniline), Terephthalbis(4-butylaniline)[3][4]
MDL Number	MFCD00027222[3]

### Table 2: Physicochemical Data

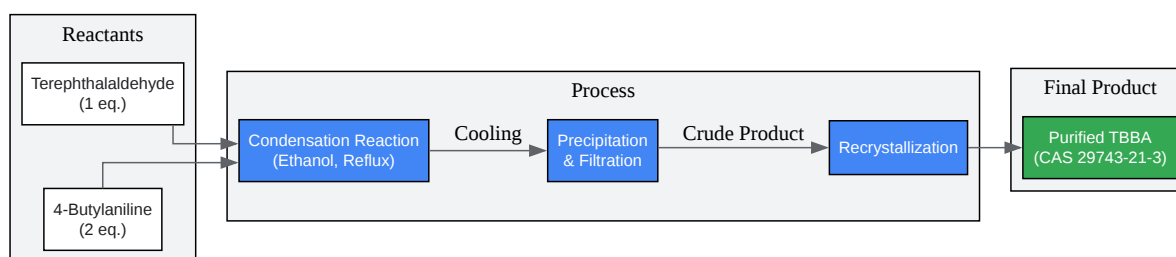
Property	Value	Notes
Physical Description	Yellow crystalline needles[4]	-
Melting Point	232 °C[3][4]	Transition to isotropic liquid
Boiling Point	~510 - 552 °C	Predicted/Estimated values[3][4]
Density	~0.98 - 1.21 g/cm <sup>3</sup>	Predicted/Estimated values[3][4]
pKa	2.97 ± 0.50	Predicted
Refractive Index	~1.7620	Estimated[4][5]

## Synthesis Protocol

The synthesis of TBBA is a straightforward condensation reaction, characteristic of Schiff base formation. The process involves the reaction of terephthalaldehyde with two equivalents of 4-butylaniline.

## Experimental Protocol: Synthesis of TBBA

- **Reactant Preparation:** Dissolve one molar equivalent of terephthalaldehyde in a suitable solvent, such as absolute ethanol or toluene.
- **Addition:** To the solution from step 1, add two molar equivalents of 4-butylaniline (CAS 104-13-2) dropwise while stirring.
- **Reaction:** Reflux the mixture for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Isolation:** Upon completion, cool the reaction mixture to room temperature. The product, TBBA, will precipitate out of the solution.
- **Purification:** Collect the yellow crystalline solid by filtration. Wash the solid with cold ethanol to remove any unreacted starting materials.
- **Recrystallization:** Further purify the product by recrystallization from a suitable solvent like ethanol or a mixture of ethanol and chloroform to obtain high-purity yellow needles.
- **Drying:** Dry the purified crystals under vacuum.



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Fig 1. General synthesis workflow for N,N'-Terephthalylidenebis(4-butylaniline) (TBBA).

## Characterization and Liquid Crystalline Properties

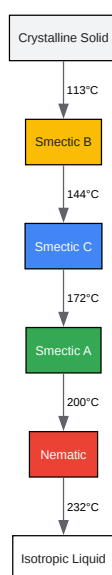
TBBA is a thermotropic liquid crystal, meaning it exhibits different phases (mesophases) upon changes in temperature. The characterization of these phases is crucial for its application in

materials science.

**Table 3: Mesophase Transition Temperatures for TBBA**

Transition	Temperature (°C)	Phase Change
T <sub>1</sub>	113	Crystal to Smectic B
T <sub>2</sub>	144	Smectic B to Smectic C
T <sub>3</sub>	172	Smectic C to Smectic A
T <sub>4</sub>	200	Smectic A to Nematic
T <sub>5</sub>	232	Nematic to Isotropic Liquid

Note: Transition temperatures can vary slightly based on sample purity and experimental conditions.



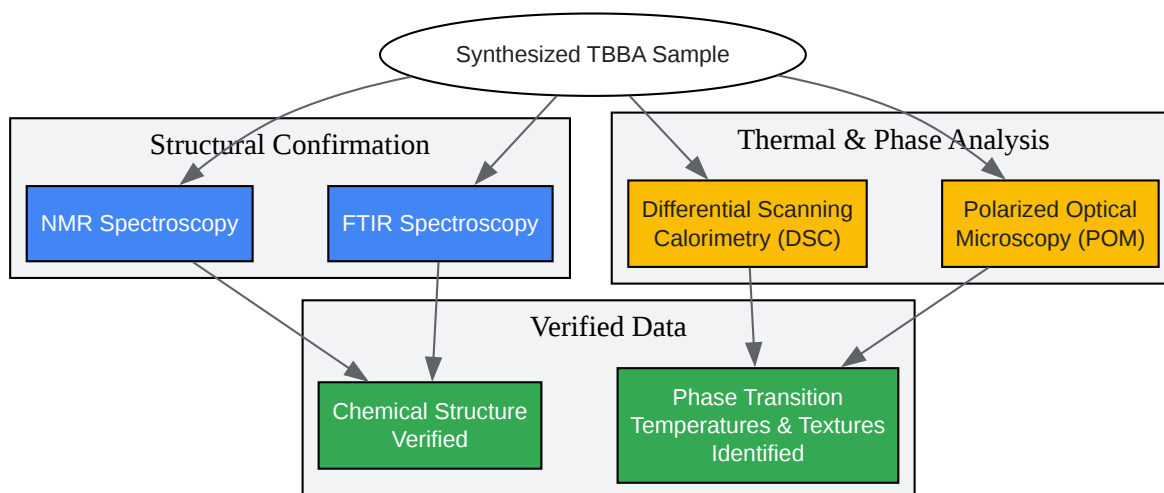
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Fig 2. Thermotropic phase transitions of TBBA upon heating.

## Experimental Protocols for Characterization

The following are standard methodologies for confirming the identity and characterizing the liquid crystalline phases of TBBA.

- Differential Scanning Calorimetry (DSC):
  - Objective: To determine the temperatures and enthalpy changes of phase transitions.
  - Method: A small, weighed sample (2-5 mg) of TBBA is sealed in an aluminum pan. The sample is heated at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen). The heat flow to the sample is measured relative to an empty reference pan. Peaks or shifts in the heat flow curve indicate phase transitions. The sample is then cooled at the same rate to observe transitions upon cooling.
- Polarized Optical Microscopy (POM):
  - Objective: To visually identify the different liquid crystal mesophases by observing their unique optical textures.
  - Method: A small amount of TBBA is placed on a glass slide and covered with a coverslip. The slide is placed on a hot stage attached to a polarizing microscope. The sample is heated and cooled while being observed between crossed polarizers. Each liquid crystal phase (Nematic, Smectic A, etc.) will exhibit a characteristic texture (e.g., schlieren, focal-conic) that allows for its identification.
- Spectroscopic Analysis (FTIR & NMR):
  - Objective: To confirm the chemical structure of the synthesized compound.
  - Method:
    - FTIR: The formation of the imine (C=N) bond can be confirmed by the appearance of a characteristic stretching band around 1610-1630  $\text{cm}^{-1}$ . The disappearance of the C=O stretch from terephthalaldehyde and the N-H stretches from 4-butylaniline also confirms the reaction.
    - $^1\text{H}$  NMR: The chemical shifts of the protons, particularly the imine proton (CH=N) around 8.5 ppm and the aromatic protons, will confirm the final structure.



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Fig 3. Standard workflow for the characterization of TBBA.

## Uses and Applications

The application of CAS 29743-21-3 is exclusively in the domain of materials science.

- **Liquid Crystal Research:** TBBA serves as a model compound for studying various smectic and nematic phases due to its rich polymorphism.
- **Opto-electronic Devices:** As a component in liquid crystal mixtures, it could potentially be used in display technologies and light modulators, although more modern materials are now prevalent.

There is no evidence in peer-reviewed literature to suggest its use in any biological or pharmaceutical application.

## Safety and Handling

According to available safety data sheets, TBBA is classified as an irritant.

- **Hazard Codes:** Xi (Irritant)[4]

- Risk Statements: R36/37/38 - Irritating to eyes, respiratory system, and skin.[3][4]
- Safety Statements: S26 - In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36 - Wear suitable protective clothing.[3][4]

Standard laboratory practices, including the use of personal protective equipment (gloves, safety glasses, lab coat), should be followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

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